

CAY10512: A Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: CAY10512

Cat. No.: B054172

[Get Quote](#)

An In-depth Examination of a Potent NF-κB Inhibitor

This technical guide provides a comprehensive overview of **CAY10512**, a potent resveratrol analog, for researchers, scientists, and drug development professionals. This document details its chemical properties, mechanism of action, and experimental applications, with a focus on its role as a powerful inhibitor of the nuclear factor-kappa B (NF-κB) signaling pathway.

Core Compound Information

CAY10512 is a synthetic, substituted trans-stilbene that demonstrates significantly higher potency than its parent compound, resveratrol, in antioxidant and anti-inflammatory activities.

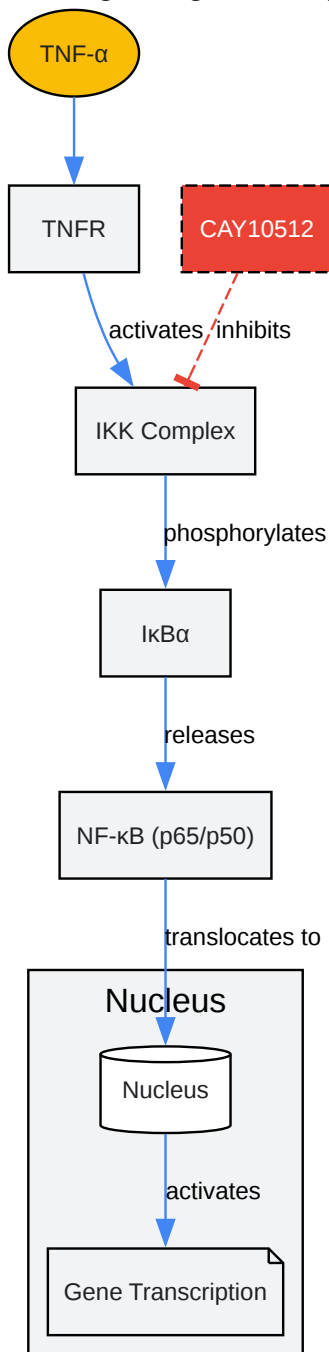
Property	Value
CAS Number	139141-12-1
Molecular Weight	228.3 g/mol
Molecular Formula	C ₁₅ H ₁₃ FO
Chemical Name	1-fluoro-2-[2-(4-methoxyphenyl)ethenyl]-benzene
Primary Activity	NF-κB Inhibitor

Mechanism of Action: Inhibition of NF-κB Signaling

CAY10512 exerts its primary biological effects through the potent inhibition of the NF- κ B signaling cascade. NF- κ B is a crucial transcription factor involved in cellular responses to stimuli such as stress, cytokines, and bacterial or viral antigens. In many disease states, including inflammatory disorders and cancer, the NF- κ B pathway is constitutively active.

The canonical pathway for NF- κ B activation, particularly in response to the pro-inflammatory cytokine Tumor Necrosis Factor-alpha (TNF- α), involves the phosphorylation and subsequent degradation of the inhibitory protein I κ B α . This degradation frees the NF- κ B dimer (typically p65/p50) to translocate to the nucleus and initiate the transcription of target genes.

CAY10512 has been shown to be a highly effective inhibitor of TNF- α -induced NF- κ B activation. It has an IC₅₀ value of 0.15 μ M for this inhibition, which is approximately 100-fold more potent than resveratrol.[1] By blocking this pathway, **CAY10512** can suppress the expression of numerous pro-inflammatory and cell survival genes.

Simplified TNF- α Induced NF- κ B Signaling Pathway and Inhibition by CAY10512[Click to download full resolution via product page](#)*TNF- α /NF- κ B signaling and **CAY10512** inhibition.*

Experimental Protocols and Applications

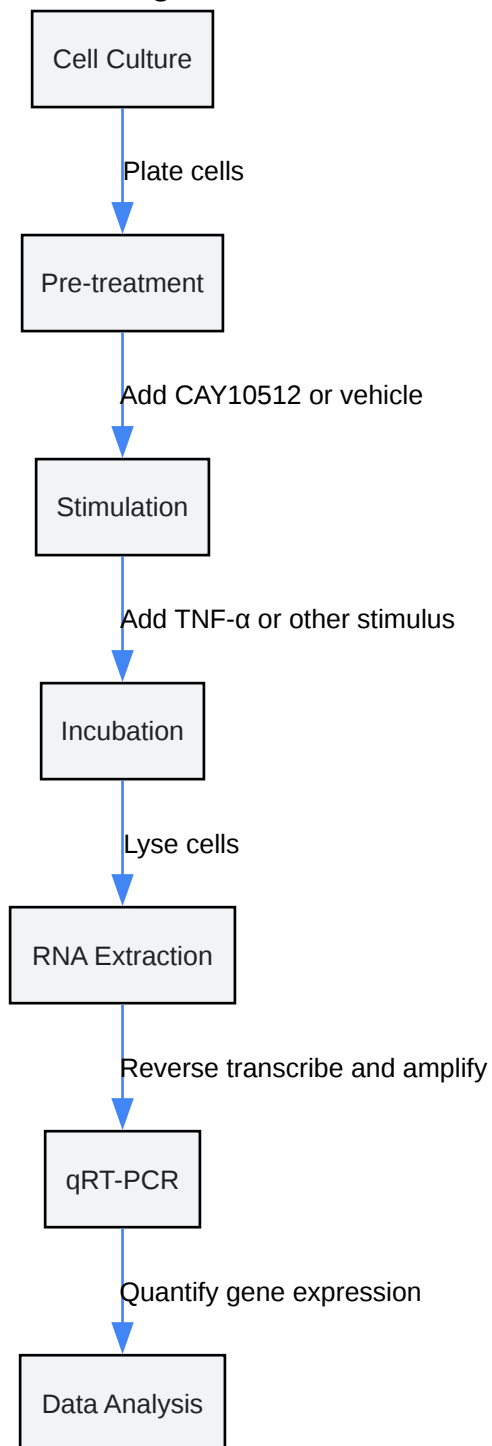
CAY10512 has been utilized in a variety of in vitro studies to investigate cellular processes regulated by NF- κ B. Below are detailed methodologies from published research.

Inhibition of NF- κ B-mediated Gene Expression

Objective: To determine the effect of **CAY10512** on the expression of genes regulated by NF- κ B, such as pro-inflammatory cytokines or microRNAs.

Experimental Workflow:

Workflow for Assessing CAY10512 on Gene Expression



[Click to download full resolution via product page](#)

*Gene expression analysis workflow with **CAY10512**.*

Detailed Protocol (Adapted from studies on miRNA regulation):[\[2\]](#)

- Cell Culture: Human neuronal-glial (HNG) cells are cultured in appropriate media until they reach the desired confluency.
- Pre-treatment: Cells are treated with **CAY10512** at a final concentration of 5 μ M or with a vehicle control (e.g., DMSO).
- Stimulation: After a pre-incubation period, cells are stimulated with Alzheimer's disease-derived extracellular fluid (AD ECF) or another NF- κ B activator to induce pro-inflammatory miRNA expression.
- Incubation: Cells are incubated for a period of up to 96 hours.
- RNA Extraction and Analysis: Total RNA is extracted from the cells, and the expression levels of specific miRNAs (e.g., miRNA-9, miRNA-125b, miRNA-146a, and miRNA-155) are quantified using quantitative real-time PCR (qRT-PCR).

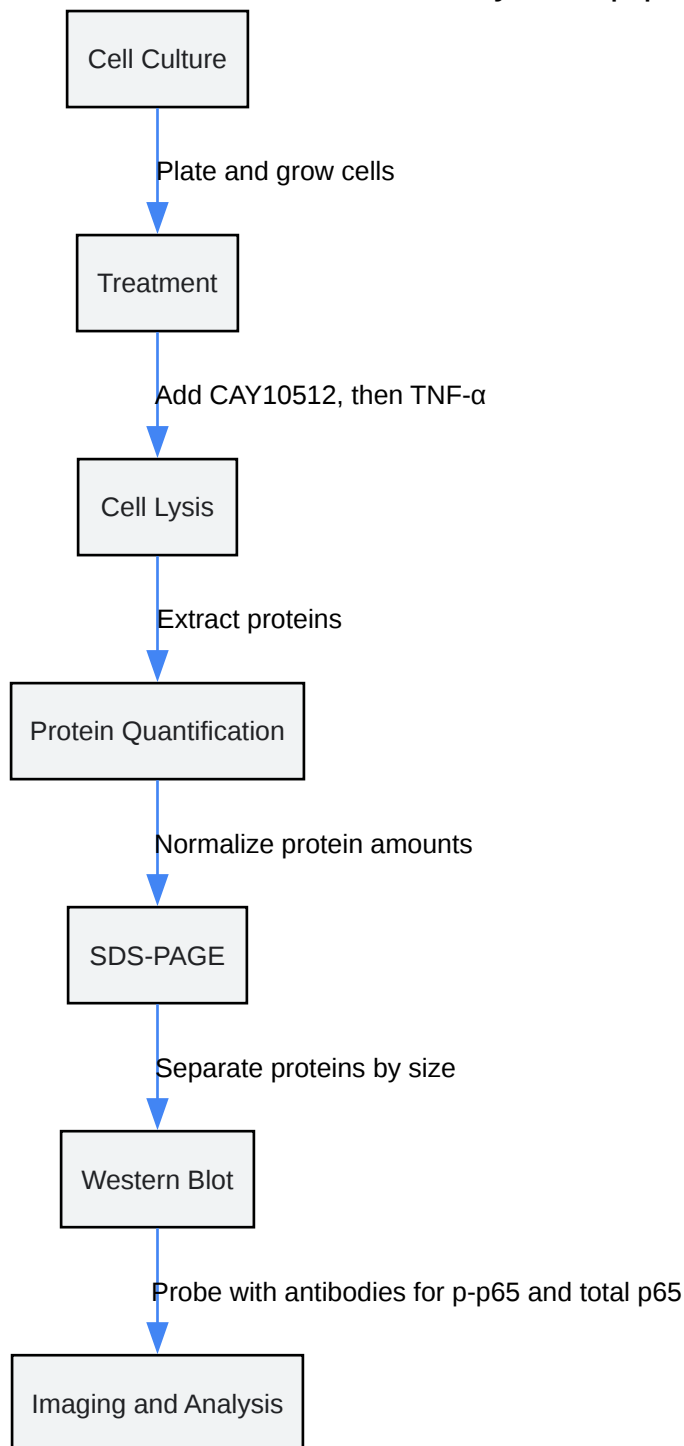
Expected Outcome: Treatment with **CAY10512** is expected to significantly reduce the upregulation of NF- κ B-sensitive miRNAs induced by the inflammatory stimulus.[\[2\]](#)[\[3\]](#)

Assessment of NF- κ B p65 Phosphorylation

Objective: To directly measure the inhibitory effect of **CAY10512** on a key step in NF- κ B activation, the phosphorylation of the p65 subunit.

Experimental Workflow:

Workflow for Western Blot Analysis of p-p65



[Click to download full resolution via product page](#)

Western blot analysis workflow.

Detailed Protocol (General procedure for Western Blotting):

- **Cell Culture and Treatment:** Endothelial cells or other suitable cell lines are cultured to 70-80% confluency.[4] The cells are then pre-treated with **CAY10512** (e.g., at 0.15 μ M) for a specified time before being stimulated with an NF- κ B activator like TNF- α . [5]
- **Cell Lysis:** After treatment, cells are washed with ice-cold PBS and lysed with RIPA buffer supplemented with protease and phosphatase inhibitors.
- **Protein Quantification:** The total protein concentration in the lysates is determined using a standard protein assay (e.g., BCA assay).
- **SDS-PAGE and Western Blotting:** Equal amounts of protein from each sample are separated by SDS-polyacrylamide gel electrophoresis and transferred to a PVDF membrane.
- **Immunoblotting:** The membrane is blocked and then incubated with a primary antibody specific for the phosphorylated form of NF- κ B p65 (Ser536). A primary antibody for total p65 or a housekeeping protein (e.g., β -actin) should be used as a loading control.
- **Detection:** After incubation with a horseradish peroxidase (HRP)-conjugated secondary antibody, the protein bands are visualized using a chemiluminescence detection system.

Expected Outcome: **CAY10512** treatment will lead to a decrease in the intensity of the phosphorylated p65 band compared to cells stimulated with TNF- α alone, indicating inhibition of NF- κ B activation.

Applications in Research

CAY10512's potent inhibitory effect on NF- κ B makes it a valuable tool for investigating a wide range of biological processes and diseases, including:

- **Neuroinflammation:** Studies have shown that **CAY10512** can suppress the upregulation of pro-inflammatory miRNAs in the context of Alzheimer's disease.[2][3]
- **Angiogenesis:** **CAY10512** has been used to probe the role of NF- κ B in the complex regulation of blood vessel formation.[4][6]
- **Cancer Biology:** Given the role of NF- κ B in promoting cell survival and proliferation, **CAY10512** can be used to study its potential as an anti-cancer agent.

- Metabolic and Cardiovascular Disease: Research has utilized **CAY10512** to investigate the role of NF- κ B in the renin-angiotensin system and its implications for hypertension.[7]

Conclusion

CAY10512 is a highly potent and specific inhibitor of the NF- κ B signaling pathway. Its well-defined chemical properties and demonstrated efficacy in a variety of in vitro models make it an invaluable tool for researchers investigating the multifaceted roles of NF- κ B in health and disease. The experimental protocols outlined in this guide provide a foundation for the effective application of **CAY10512** in laboratory settings.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. cdn.caymanchem.com [cdn.caymanchem.com]
- 2. microRNA (miRNA) speciation in Alzheimer's disease (AD) cerebrospinal fluid (CSF) and extracellular fluid (ECF) - PMC [pmc.ncbi.nlm.nih.gov]
- 3. medchemexpress.com [medchemexpress.com]
- 4. The Acute Phase Reactant Orosomucoid-1 Is a Bimodal Regulator of Angiogenesis with Time- and Context-Dependent Inhibitory and Stimulatory Properties | PLOS One [journals.plos.org]
- 5. Matrix Metalloproteinase-1-mediated Up-regulation of Vascular Endothelial Growth Factor-2 in Endothelial Cells - PMC [pmc.ncbi.nlm.nih.gov]
- 6. journals.plos.org [journals.plos.org]
- 7. academic.oup.com [academic.oup.com]
- To cite this document: BenchChem. [CAY10512: A Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b054172#cay10512-cas-number-and-molecular-weight]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com